

Unveiling Nature's Blueprint: A Technical Guide to the Isolation of 4-Methoxyphenylacetonitrile

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Compound of Interest

Compound Name: 4-Methoxyphenylacetonitrile

Cat. No.: B141487

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide delves into the natural origins and isolation of **4-Methoxyphenylacetonitrile**, a nitrile compound that has been identified from a marine source. This document provides a comprehensive overview of its natural occurrence, biosynthetic origins, and detailed experimental protocols for its extraction and purification, catering to the needs of researchers and professionals in drug development and natural product chemistry.

Natural Source and Occurrence

4-Methoxyphenylacetonitrile has been isolated from the marine sponge *Psammaplysilla purpurea*.^[1] This sponge, belonging to the order Verongida, is known to produce a variety of bromotyrosine-derived secondary metabolites. The occurrence of **4-Methoxyphenylacetonitrile**, alongside its brominated analogs such as 3-bromo-**4-methoxyphenylacetonitrile** and 3,5-dibromo-**4-methoxyphenylacetonitrile**, highlights the rich and diverse chemical arsenal of this marine invertebrate.

Table 1: Natural Source of **4-Methoxyphenylacetonitrile**

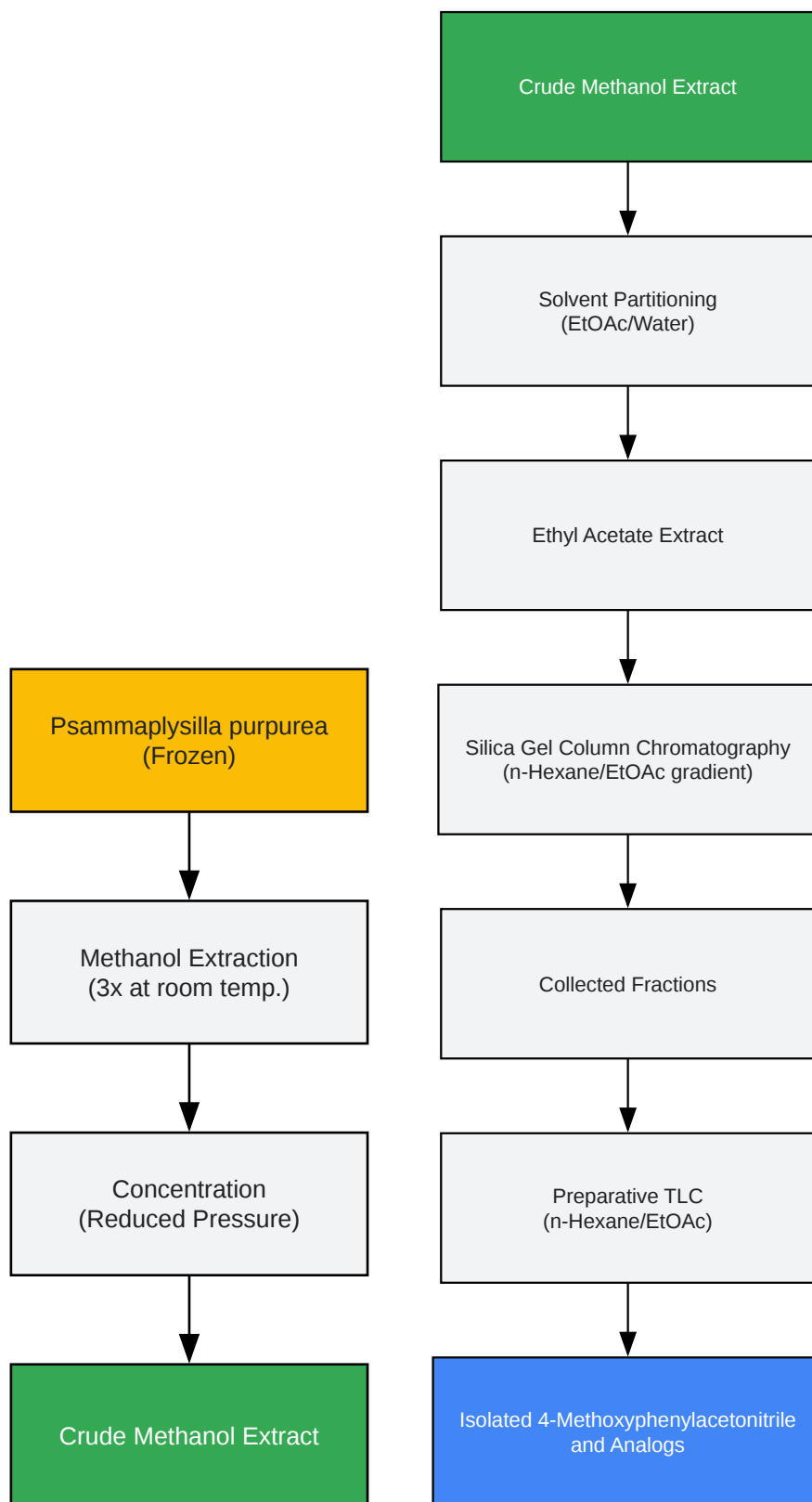
Natural Source	Organism Classification	Location of Isolation (if specified)
Psammaphysilla purpurea	Phylum: Porifera, Class: Demospongiae, Order: Verongida	Not specified in available literature

Biosynthesis of 4-Methoxyphenylacetoneitrile

The biosynthetic pathway of **4-Methoxyphenylacetoneitrile** in *Psammaphysilla purpurea* has not been fully elucidated. However, as a bromotyrosine-derived metabolite, its biosynthesis is believed to originate from the shikimate pathway, starting with the amino acid phenylalanine. A proposed general pathway involves the conversion of phenylalanine to tyrosine, followed by subsequent modifications.

The biosynthesis of bromotyrosine derivatives in marine sponges is a subject of ongoing research, with studies suggesting the involvement of symbiotic microorganisms. The pathway likely proceeds through the following key steps:

- **Phenylalanine to Tyrosine:** The pathway initiates with the hydroxylation of phenylalanine to form tyrosine.
- **Further Modifications:** Tyrosine then undergoes a series of enzymatic transformations, including methylation of the hydroxyl group and conversion of the amino acid side chain to an acetonitrile moiety. The exact sequence and the enzymes involved in these steps for the synthesis of **4-Methoxyphenylacetoneitrile** are yet to be determined.



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References

- 1. Two new bromotyrosine-derived metabolites from the sponge *Psammaphysilla purpurea* - PubMed [pubmed.ncbi.nlm.nih.gov]
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